

# Application Notes and Protocols for (S)-JNJ-54166060 Cell-Based Assays

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## Compound of Interest

Compound Name: (S)-JNJ-54166060

Cat. No.: B12426877

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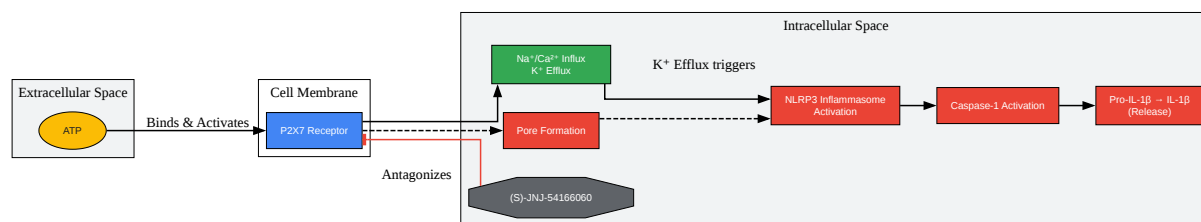
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **(S)-JNJ-54166060**, a potent and selective P2X7 receptor antagonist, in cell-based assays. This document includes a summary of its quantitative data, detailed experimental protocols, and visualizations of the relevant signaling pathway and experimental workflow.

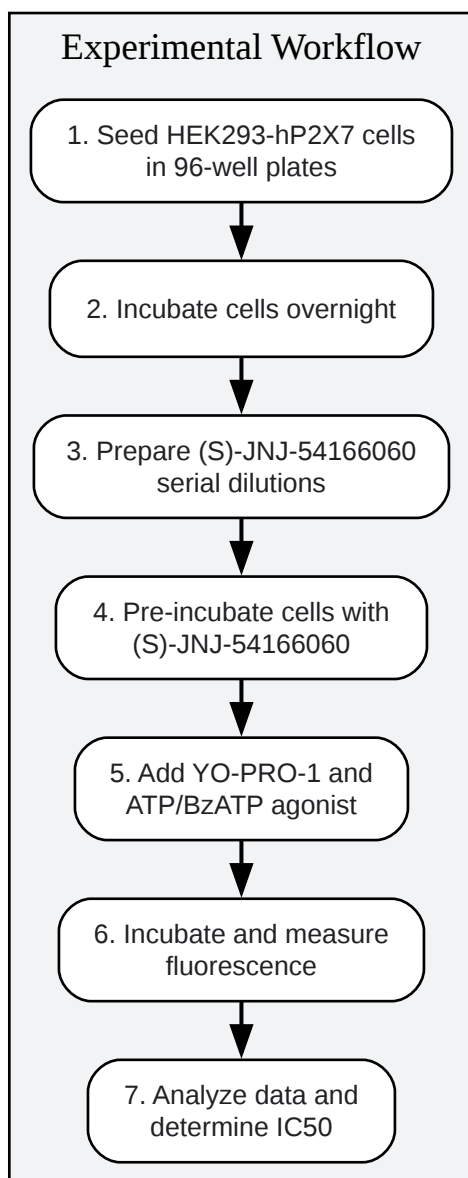
## Introduction

**(S)-JNJ-54166060** is a powerful antagonist of the P2X7 receptor, an ATP-gated ion channel involved in various physiological and pathological processes, including inflammation and neurodegeneration.[1] The P2X7 receptor is predominantly expressed on immune cells such as macrophages and microglia.[1] Activation of the P2X7 receptor by high concentrations of extracellular ATP, often present in inflammatory conditions, leads to the formation of a non-selective pore, triggering downstream signaling cascades that result in the release of pro-inflammatory cytokines like IL-1 $\beta$ . [1] Due to its role in inflammation, the P2X7 receptor is a significant target for the development of novel therapeutics, and **(S)-JNJ-54166060** represents a key tool for studying its function.

## P2X7 Receptor Signaling Pathway

Activation of the P2X7 receptor by extracellular ATP initiates a signaling cascade that leads to ion flux and the release of inflammatory mediators. The diagram below illustrates the key events in this pathway.





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## References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]

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